

An In-depth Technical Guide to 5-Amino-1-isopropyl-3-methylpyrazole

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Compound of Interest

Compound Name: 5-Amino-1-isopropyl-3-methylpyrazole

Cat. No.: B073526

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Abstract

This technical guide provides a comprehensive overview of **5-Amino-1-isopropyl-3-methylpyrazole**, a heterocyclic amine belonging to the versatile class of 5-aminopyrazoles. This class of compounds is of significant interest to the pharmaceutical industry due to its proven track record as a scaffold in the development of potent and selective kinase inhibitors. This document covers the chemical identity, physicochemical properties, synthesis, and known biological activities of aminopyrazoles, with a focus on their potential applications in drug discovery and development. While specific experimental data for the title compound is limited in publicly available literature, this guide leverages data from closely related analogs to provide a thorough and practical resource.

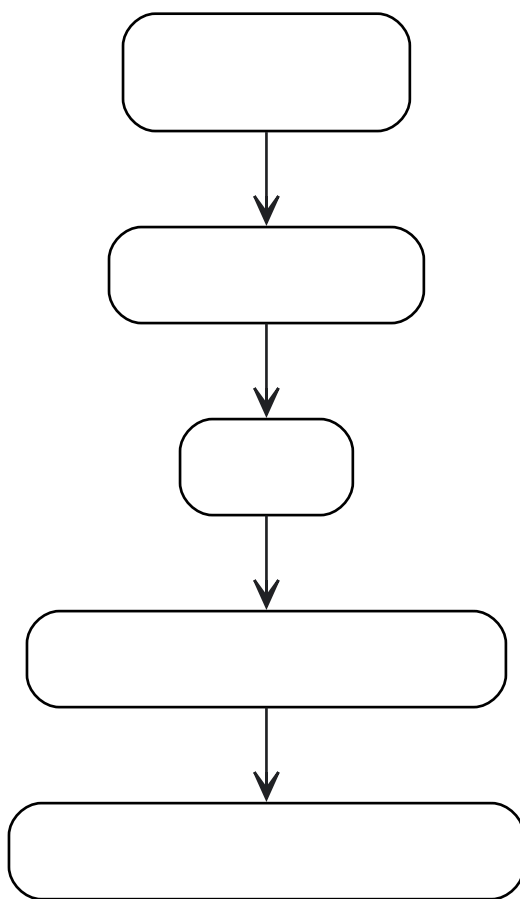
Chemical Identity and Structure

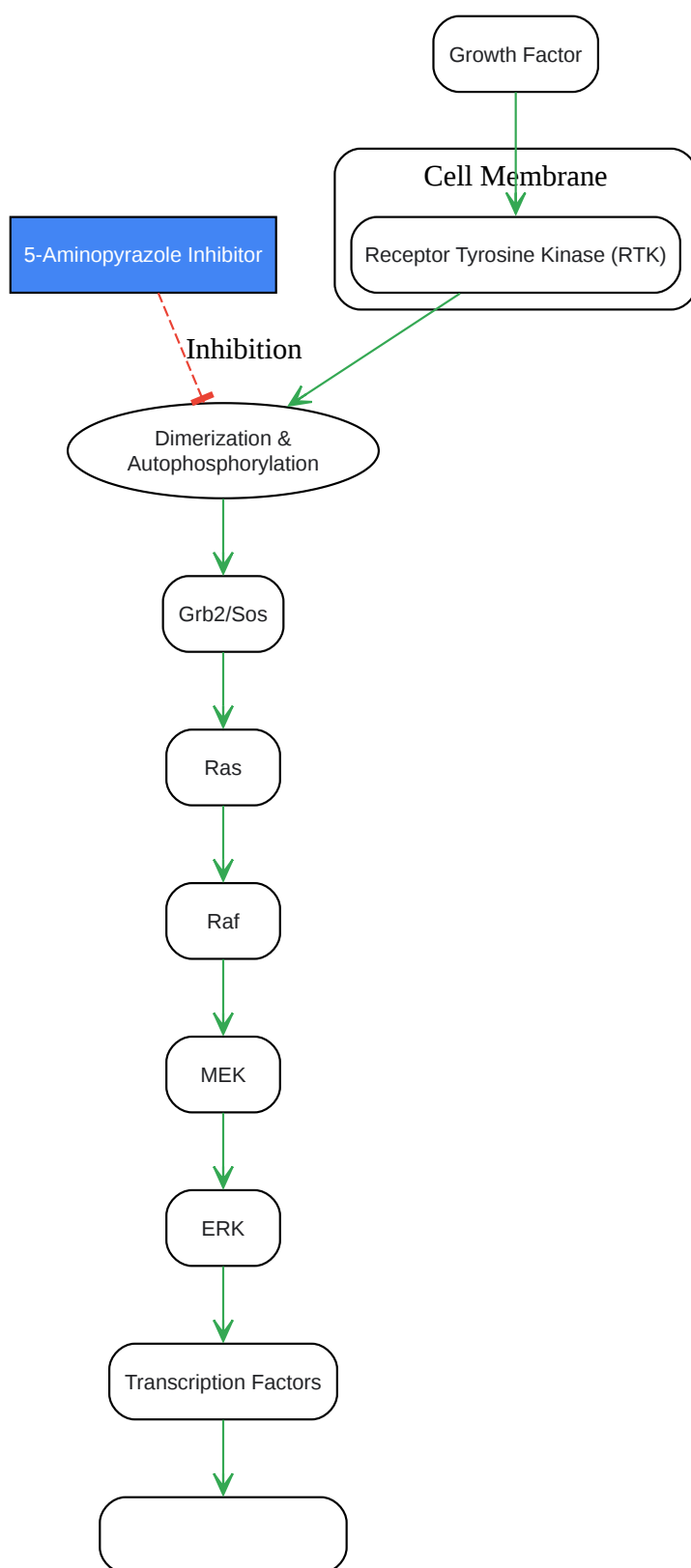
5-Amino-1-isopropyl-3-methylpyrazole is a substituted pyrazole with the following identifiers:

- Chemical Name: **5-Amino-1-isopropyl-3-methylpyrazole**
- CAS Number: 1124-16-9
- Molecular Formula: $C_7H_{13}N_3$

- Molecular Weight: 139.19 g/mol

Structure:





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